

Application Notes and Protocols: Methyl 2-(3-hydroxyphenyl)acetate in Fragrance Synthesis

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Compound of Interest

Compound Name: Methyl 2-(3-hydroxyphenyl)acetate

Cat. No.: B156774

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These application notes provide a comprehensive overview of **methyl 2-(3-hydroxyphenyl)acetate**, a fragrance ingredient with emerging potential in the perfume industry. While its precise olfactory profile is not widely documented, its structural similarity to known fragrance compounds suggests its utility as a modulator and potential contributor to complex scent compositions. This document outlines its synthesis, physicochemical properties, and proposed analytical methods for quality control.

Physicochemical Properties

Methyl 2-(3-hydroxyphenyl)acetate is a colorless to pale yellow liquid with solubility in various organic solvents.^[1] A summary of its key physical and chemical properties is provided in Table 1.

| Property | Value | Reference |
|---------------------|---------------------|-----------|
| Molecular Formula | C9H10O3 | [2] |
| Molecular Weight | 166.17 g/mol | |
| Appearance | Clear liquid | |
| Purity | 95% - 97% (typical) | [2] |
| Storage Temperature | Room Temperature | |

Olfactory Profile

A detailed olfactory description of **methyl 2-(3-hydroxyphenyl)acetate** is not extensively available in public literature. However, it is noted to possess "aromatic characteristics" and is used as a "perfume additive".^[1] For contextual understanding, the closely related compound, methyl phenylacetate (which lacks the hydroxyl group), exhibits an intensely sweet, floral-honey scent with jasmine and musky nuances.^[3] The introduction of a hydroxyl group at the meta position of the phenyl ring in **methyl 2-(3-hydroxyphenyl)acetate** is anticipated to modulate these characteristics, potentially introducing phenolic or woody facets to the overall scent profile.

Synthesis Protocol: Fischer-Speier Esterification

The synthesis of **methyl 2-(3-hydroxyphenyl)acetate** can be achieved via the Fischer-Speier esterification of 3-hydroxyphenylacetic acid with methanol, using a strong acid catalyst. The following protocol is adapted from established methods for similar compounds.

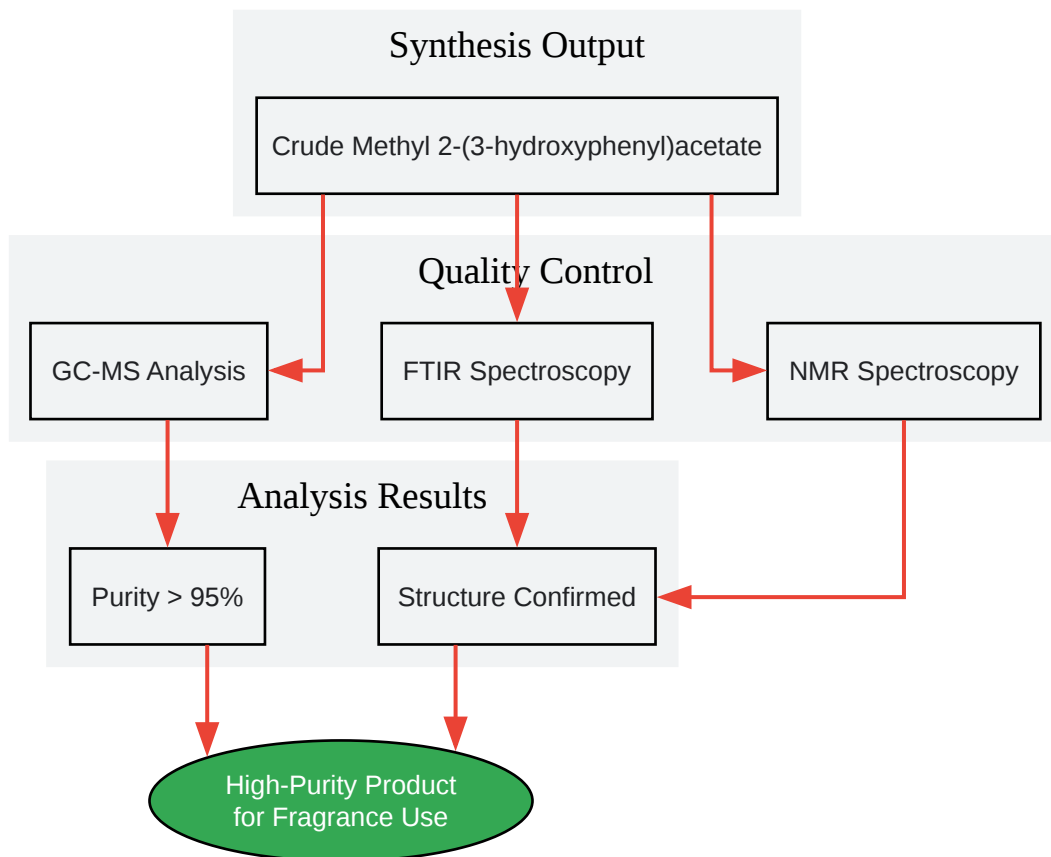
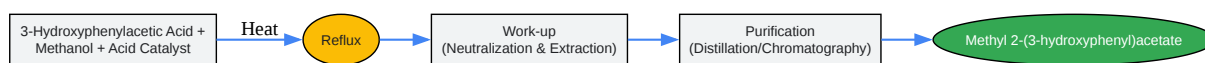
Materials:

- 3-Hydroxyphenylacetic acid
- Anhydrous methanol
- Concentrated sulfuric acid (H_2SO_4) or Thionyl chloride (SOCl_2)
- Diethyl ether
- Saturated sodium bicarbonate (NaHCO_3) solution
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Standard laboratory glassware for reflux, extraction, and distillation

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve 3-hydroxyphenylacetic acid in an excess of anhydrous methanol.

- Catalyst Addition: Slowly add a catalytic amount of concentrated sulfuric acid or thionyl chloride to the solution while stirring.
- Reflux: Heat the reaction mixture to reflux and maintain for several hours. The reaction progress can be monitored by Thin Layer Chromatography (TLC).
- Work-up:
 - After completion, cool the mixture to room temperature and remove the excess methanol under reduced pressure.
 - Dissolve the residue in diethyl ether and transfer to a separatory funnel.
 - Wash the ethereal solution with saturated sodium bicarbonate solution to neutralize any remaining acid, followed by a wash with brine.
 - Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- Purification:
 - Filter off the drying agent and concentrate the filtrate under reduced pressure to obtain the crude **methyl 2-(3-hydroxyphenyl)acetate**.
 - Further purification can be achieved by vacuum distillation or column chromatography.



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- 3. Methyl Phenylacetate (101-41-7) – Premium Honey-FLoral Synthetic Ingredient for Perfumery — Scentspiracy [scentspiracy.com]
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